

Essential Safety and Logistical Information for Handling VX-166

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Compound of Interest

Compound Name: VX-166

Cat. No.: B15584711

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Disclaimer: The following information pertains to the research chemical **VX-166** (CAS No. 800408-39-3), a broad caspase inhibitor.^{[1][2]} It is crucial to distinguish this compound from the nerve agent VX, an extremely hazardous substance. Always verify the identity of your chemical, including its CAS number, before handling. The information provided here is for educational purposes and should not replace a comprehensive, institution-specific risk assessment and adherence to all applicable safety regulations.

This guide provides essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals working with **VX-166**.

I. Personal Protective Equipment (PPE)

The appropriate PPE is fundamental for minimizing exposure to **VX-166**. The following table outlines the recommended PPE for handling this compound.

PPE Component	Specification	Purpose	Applicable Scenarios
Gloves	Chemical-resistant nitrile gloves. Double gloving is recommended.	Prevents dermal absorption.	All handling activities, including weighing, dissolution, and administration.
Gown	Disposable, solid-front, back-closing lab coat or gown.	Protects skin and personal clothing from contamination.	All handling activities.
Eye Protection	ANSI Z87.1 or EN 166 compliant safety glasses with side shields or chemical splash goggles. [1] [3] [4] [5] [6]	Protects eyes from splashes or aerosols.	All handling activities.
Respiratory Protection	A NIOSH-approved respirator may be necessary if there is a risk of generating aerosols or dust.	Prevents inhalation of the compound.	When handling the powder outside of a certified chemical fume hood or if aerosolization is possible.

II. Operational Plan: Handling Procedures

Adherence to a strict operational plan is crucial for the safe handling of **VX-166**.

A. Engineering Controls:

- All manipulations of **VX-166**, especially handling of the solid powder, should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Ensure adequate ventilation in all areas where the compound is used or stored.[\[1\]](#)

B. Handling Solid Compound (Weighing and Reconstitution):

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace within the chemical fume hood by lining it with absorbent, disposable bench paper.
- **Weighing:** Use a calibrated analytical balance inside the fume hood. Handle the container with care to avoid creating dust. Use a spatula to transfer the desired amount of **VX-166** to a tared weigh boat.
- **Reconstitution:** Add the solvent to the vessel containing the weighed **VX-166**. Cap the vessel and mix by gentle swirling or vortexing until the compound is fully dissolved.

C. Emergency Procedures:

- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.[\[1\]](#)
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[1\]](#)
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[1\]](#)
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[1\]](#)
- **Spill:** In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, evacuate the area and follow institutional emergency procedures.

III. Disposal Plan

Proper disposal of **VX-166** and associated waste is critical to prevent environmental contamination and ensure safety.

- **Unused Compound:** Dispose of unused **VX-166** as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.[\[1\]](#)

- **Contaminated Materials:** All disposable items that have come into contact with **VX-166**, including gloves, bench paper, pipette tips, and empty containers, should be collected in a designated, labeled hazardous waste container.
- **Empty Containers:** To be considered "empty," containers must be managed according to specific regulations, which may involve triple rinsing with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.

IV. Quantitative Data

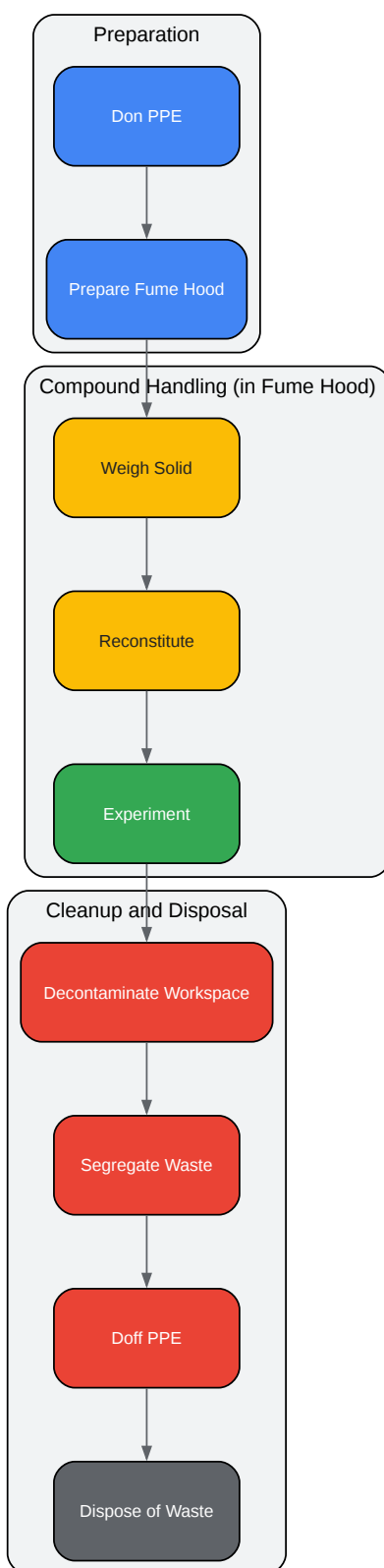
The following table summarizes available quantitative data for **VX-166**.

Property	Value	Source
CAS Number	800408-39-3	[1][2]
Molecular Formula	C22H21F4N3O8	[2]
Molecular Weight	531.41 g/mol	[2]

Note: As of the latest information, specific toxicity data (e.g., LD50) for **VX-166** is not readily available in the searched documents. Therefore, it should be handled with the assumption of high potency and toxicity.

V. Experimental Workflow Diagram

The following diagram illustrates a standard workflow for handling a potent research compound like **VX-166** in a laboratory setting.



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Caption: Workflow for handling **VX-166**.

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